

Personal protective equipment for handling LY 345899

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Compound of Interest

Compound Name: LY 345899

Cat. No.: B15613109

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Essential Safety and Handling Guide for LY 345899

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **LY 345899**, a potent folate analog and inhibitor of methylenetetrahydrofolate dehydrogenase (MTHFD). Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risk.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protective equipment is mandatory when handling **LY 345899**. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or tightly fitting safety goggles. A face shield should be worn where splashing is a risk.	Protects against splashes and airborne particles that could cause eye irritation or injury.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Double gloving is recommended.	Prevents direct skin contact with the compound, which could lead to irritation or absorption. Gloves should be inspected before use and changed frequently.
Body Protection	A disposable, poly-coated laboratory gown with long sleeves and knitted or elastic cuffs.	Provides a barrier against accidental spills and contamination of personal clothing. Gowns should not be worn outside of the designated handling area.
Respiratory Protection	A NIOSH-approved N95 respirator or higher is necessary when handling the powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of dust particles.	Minimizes the risk of inhaling the compound, especially in its powdered form.

Quantitative Data Summary

The following table provides key quantitative data for **LY 345899**.

Property	Value	Source
Molecular Weight	471.43 g/mol	[1]
Chemical Formula	C ₂₀ H ₂₁ N ₇ O ₇	[1]
CAS Number	10538-99-5	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]
Storage (Powder)	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C.	[1]
Storage (In Solvent)	Short term (days to weeks): 0 - 4°C. Long term (months): -20°C.	[1]

Operational and Disposal Plans

Operational Plan: Step-by-Step Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated area, preferably within a certified chemical fume hood or biological safety cabinet to minimize exposure.[2]
- **Weighing and Reconstitution:** When weighing the solid compound, use a containment balance or perform the task in a fume hood to control dust. For reconstitution, add the solvent slowly to the vial to avoid splashing. As **LY 345899** is soluble in DMSO, prepare stock solutions in a fume hood.[1]
- **Experimental Use:** When using solutions of **LY 345899**, handle with care to prevent spills and aerosol generation. Use luer-lock syringes and other safety-engineered devices where possible.

- **Spill Cleanup:** In case of a spill, evacuate the area and prevent others from entering. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.^[2] For larger spills, follow your institution's hazardous material spill response protocol.
- **Decontamination:** After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent. Remove and dispose of PPE as hazardous waste. Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste materials contaminated with **LY 345899**, including empty vials, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.^[2]

- **Solid Waste:** Collect all solid waste, including contaminated gloves, gowns, and absorbent materials, in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Liquid Waste:** Collect all liquid waste containing **LY 345899** in a labeled, leak-proof container. Do not pour any waste down the drain.
- **Sharps:** Any sharps contaminated with **LY 345899** should be placed in a designated sharps container for hazardous waste.

Follow all local, state, and federal regulations for the disposal of hazardous waste.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **LY 345899**.



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Caption: Workflow for the safe handling of **LY 345899**.

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References

- 1. medkoo.com [medkoo.com]
- 2. medkoo.com [medkoo.com]
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